

Application Notes and Protocols for Preparing ML150 (MW-150) Stock Solution

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Compound of Interest

Compound Name: ML150

Cat. No.: B1663224

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Introduction

ML150, also identified as MW-150 or MW01-18-150SRM, is a potent and selective, central nervous system (CNS) penetrant, and orally active inhibitor of p38 α mitogen-activated protein kinase (MAPK).^{[1][2]} The p38 α MAPK signaling pathway is a critical regulator of cellular responses to inflammatory cytokines and stress. Inhibition of this pathway has significant therapeutic potential in a variety of diseases, including neuroinflammatory and neurodegenerative disorders. Accurate and consistent preparation of **ML150** stock solutions is paramount for obtaining reliable and reproducible results in both in vitro and in vivo experimental settings.

These application notes provide a detailed protocol for the preparation, storage, and handling of **ML150** stock solutions to ensure their stability and efficacy for research applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ML150** (MW-150) and its common salt forms.

Property	Value	Reference
Compound Name	ML150 (MW-150, MW01-18-150SRM)	[1][2]
Molecular Formula	C ₂₄ H ₂₃ N ₅	[2]
Molecular Weight	381.47 g/mol	[2]
Target	p38α Mitogen-Activated Protein Kinase (MAPK)	[1][2]
Inhibitory Constant (Ki)	101 nM	[1][2]
IC ₅₀ (MK2)	332 nM	[1]
IC ₅₀ (IL-1β production)	936 nM	[1]
Solubility in DMSO	40 mg/mL (approx. 104.86 mM)	[1]
Storage (Powder)	-20°C for up to 3 years	[2]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[2]

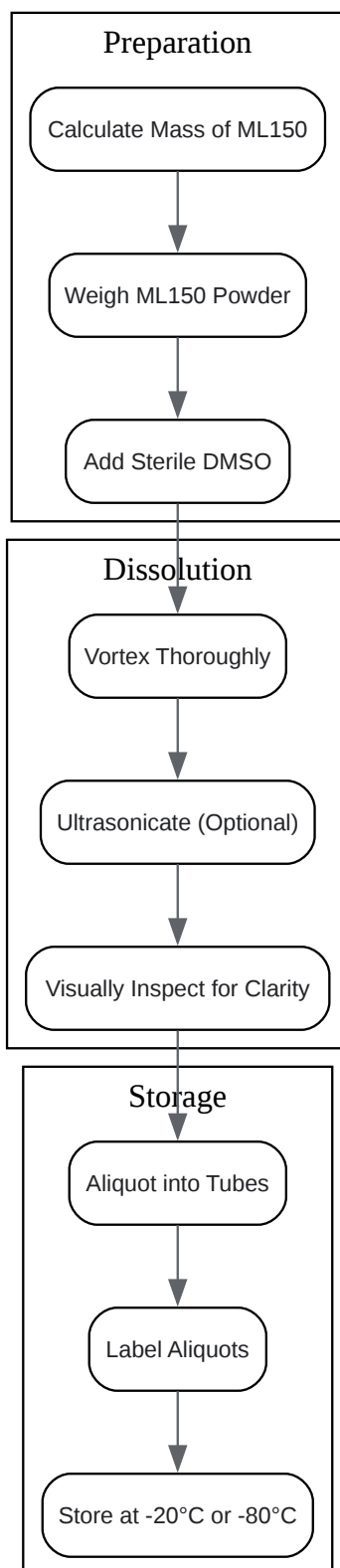
Experimental Protocols

Materials and Equipment

- **ML150** (MW-150) powder (or its hydrochloride salt)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes (1.5 mL or 2 mL)
- Sterile serological pipettes and pipette tips
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)

- Analytical balance
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Workflow for Stock Solution Preparation



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Workflow for preparing **ML150** stock solution.

Step-by-Step Protocol for a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **ML150** (MW: 381.47 g/mol) in DMSO. Adjust calculations accordingly for different concentrations or salt forms.

- Calculation:
 - To prepare a 10 mM (0.01 mol/L) stock solution, you will need to dissolve 3.8147 mg of **ML150** in 1 mL of DMSO.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 381.47 \text{ g/mol} \times 1000 = 3.8147 \text{ mg}.$
 - It is recommended to prepare a larger volume (e.g., 5-10 mg) to minimize weighing errors. For example, to prepare a stock solution from 5 mg of **ML150**:
 - $\text{Volume of DMSO (mL)} = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)} \times 1000$
 - $\text{Volume of DMSO (mL)} = (5 \text{ mg} / 381.47 \text{ g/mol}) / 0.01 \text{ mol/L} \times 1000 = 1.31 \text{ mL}.$
- Weighing:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh the desired amount of **ML150** powder (e.g., 5 mg) directly into the tube.
- Dissolution:
 - Add the calculated volume of sterile DMSO (e.g., 1.31 mL) to the microcentrifuge tube containing the **ML150** powder.
 - Secure the cap and vortex the tube vigorously for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particulates.

- If dissolution is slow, brief sonication in an ultrasonic water bath can be used to facilitate the process.^[1]
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name (**ML150**), concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[2]

Preparation of Working Solutions

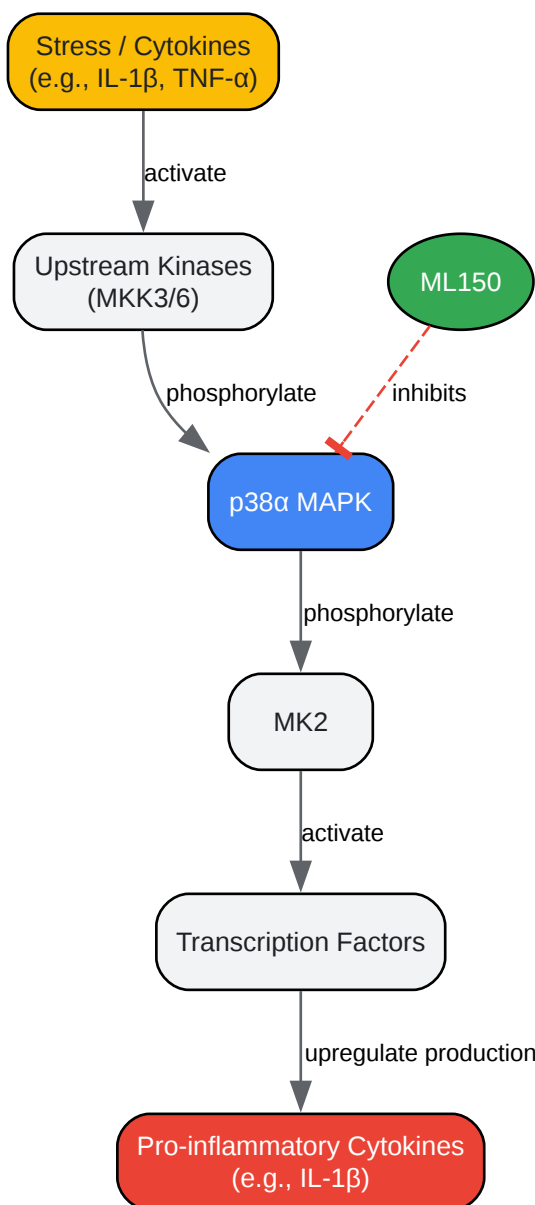
- For cell-based assays, the DMSO concentration in the final culture medium should typically be kept below 0.1% to avoid solvent-induced cytotoxicity.
- To prepare a working solution, thaw a single aliquot of the 10 mM stock solution at room temperature.
- Perform a serial dilution of the stock solution in sterile cell culture medium to achieve the desired final concentration. For example, to achieve a 10 μ M final concentration from a 10 mM stock, you can perform a 1:1000 dilution.

Mechanism of Action: Inhibition of the p38 α MAPK Signaling Pathway

ML150 is a selective inhibitor of p38 α MAPK.^{[1][2]} In response to cellular stress and inflammatory cytokines (e.g., TNF- α , IL-1 β), upstream kinases activate p38 α MAPK through phosphorylation. Activated p38 α then phosphorylates downstream substrates, including MAPK-activated protein kinase 2 (MK2).^[1] This phosphorylation cascade ultimately leads to the activation of transcription factors that upregulate the production of pro-inflammatory cytokines, creating a positive feedback loop that can drive inflammation.

ML150 exerts its anti-inflammatory effects by binding to p38 α and preventing the phosphorylation of MK2, thereby inhibiting the downstream production of cytokines like IL-1 β .

[1]



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Inhibition of the p38 α MAPK pathway by **ML150**.

Disclaimer

This protocol is intended for research use only by qualified personnel. It is essential to consult the relevant Safety Data Sheet (SDS) for **ML150** before handling and to use appropriate

personal protective equipment. The stability and solubility of the compound may vary depending on the specific batch and purity. It is recommended to perform a small-scale solubility test before preparing a large batch of stock solution.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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